

2-Amino-5-iodo-3-nitropyridine safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-5-iodo-3-nitropyridine

Cat. No.: B152466

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An In-Depth Technical Guide to the Safe Handling of **2-Amino-5-iodo-3-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling precautions for **2-Amino-5-iodo-3-nitropyridine**. As a Senior Application Scientist, the following content is synthesized from authoritative safety data and field-proven best practices to ensure the well-being of laboratory personnel and the integrity of research. The causality behind each recommendation is explained to foster a deeper understanding of risk mitigation.

Compound Profile and Hazard Identification

2-Amino-5-iodo-3-nitropyridine is a versatile organic intermediate utilized in the synthesis of pharmaceuticals and agrochemicals.^[1] Its molecular structure, featuring an amino group, a nitro group, and an iodine substituent on a pyridine ring, contributes to its utility as a building block in creating biologically active molecules.^[1] However, these same functional groups are the source of its inherent chemical and toxicological hazards.

Physical and Chemical Properties

A foundational understanding of the compound's properties is critical for safe handling.

Property	Value	Source
Molecular Formula	C ₅ H ₄ IN ₃ O ₂	[1][2]
Molecular Weight	265.01 g/mol	[1][2]
Appearance	Pale yellow to light brown powder	[1]
Melting Point	230-236 °C	[1]
Solubility	Water solubility: 3 g/l (20 °C)	[3]

GHS Hazard Classification

2-Amino-5-iodo-3-nitropyridine is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity and irritation.

Hazard Class	Category	GHS Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[2]

The assigned GHS pictogram is the GHS07 Exclamation Mark, with the signal word "Warning".
[4]

Risk Assessment and Mitigation: The Core of Safe Handling

A thorough risk assessment is paramount before any experimental work begins. The primary routes of exposure are inhalation of the powder, skin/eye contact, and ingestion.^[3]

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate personnel from the hazard.

- **Chemical Fume Hood:** All weighing and handling of **2-Amino-5-iodo-3-nitropyridine** powder must be conducted in a certified chemical fume hood. This is crucial to prevent the inhalation of fine particulates, which can cause respiratory irritation.^{[3][5]}
- **Ventilation:** Ensure the laboratory is well-ventilated to dissipate any potential fugitive emissions.^{[6][7]}
- **Safety Infrastructure:** Eyewash stations and safety showers must be readily accessible and tested regularly.^[3]

Personal Protective Equipment (PPE): The Essential Barrier

PPE provides a direct barrier between the user and the chemical.^[8] Selection must be based on the specific hazards of the compound.

- **Hand Protection:** Use chemical-resistant gloves, such as nitrile gloves. Gloves must be inspected for tears or punctures before use. Contaminated gloves should be removed immediately using the proper technique to avoid skin contact, and hands should be washed thoroughly.^{[7][9]}
- **Eye Protection:** Chemical safety goggles or safety glasses with side shields are mandatory to protect against splashes or airborne powder.^{[3][7][10]}
- **Skin and Body Protection:** A standard laboratory coat must be worn and kept fully fastened. For larger quantities or tasks with a higher risk of spillage, consider a chemical-resistant apron.^{[9][11]}

- Respiratory Protection: If work cannot be conducted in a fume hood or if dust generation is significant, a NIOSH-approved respirator with a particulate filter (e.g., N95) is required.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Standard Operating Procedures (SOPs)

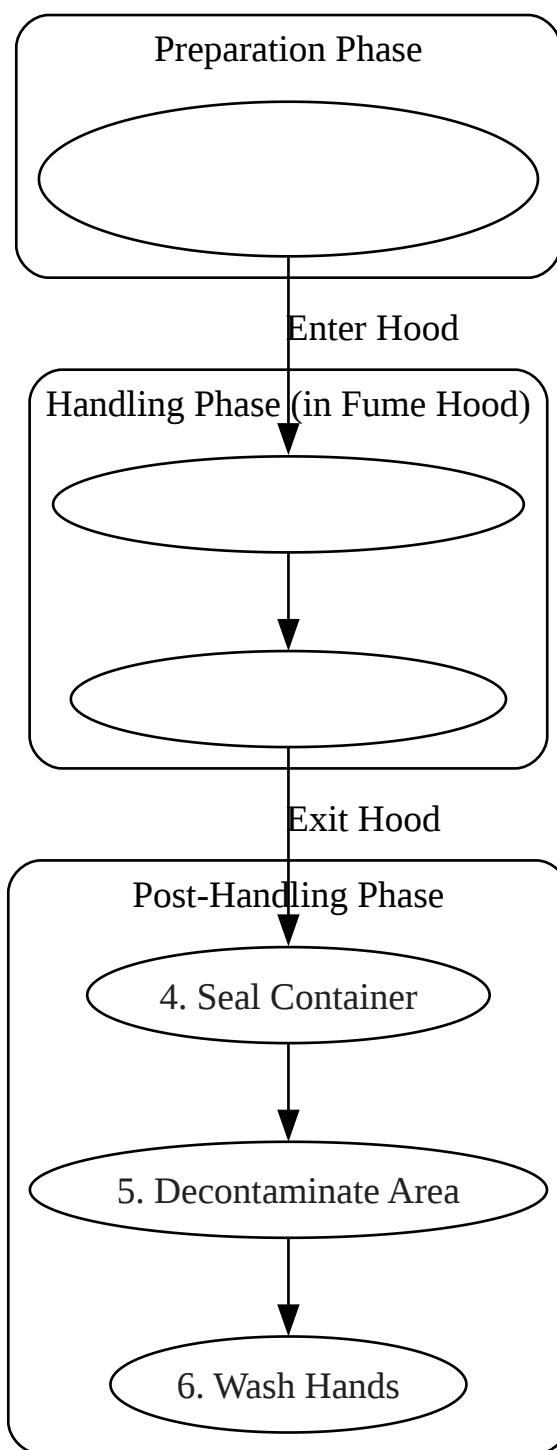
Adherence to validated protocols is the cornerstone of a trustworthy safety system.

General Handling and Usage Protocol

This workflow minimizes exposure during routine handling.

Step-by-Step Methodology:

- Preparation: Before handling, ensure the fume hood is operational and the work area is clean and uncluttered. Don all required PPE.
- Weighing: Conduct all weighing operations on a draft shield balance inside the fume hood to contain airborne powder.
- Dispensing: Use spatulas and other tools carefully to minimize dust formation. Avoid pouring the dry powder where possible.
- Post-Handling: Tightly seal the container immediately after use.[\[4\]](#)[\[6\]](#)
- Decontamination: Clean all surfaces, glassware, and equipment that came into contact with the chemical.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after completing work and before leaving the laboratory.[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[9\]](#)



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Storage Protocol

Proper storage is critical to maintaining chemical stability and preventing accidental exposure or reaction.

- Container: Keep the compound in its original, tightly sealed container.[6]
- Location: Store in a cool, dry, and well-ventilated area designated for hazardous chemicals. [3][6] The storage area should be secure and locked to prevent unauthorized access.[4][5]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.[3][4] Storing incompatible chemicals together can lead to dangerous reactions, fire, or explosions.

Emergency and Disposal Procedures

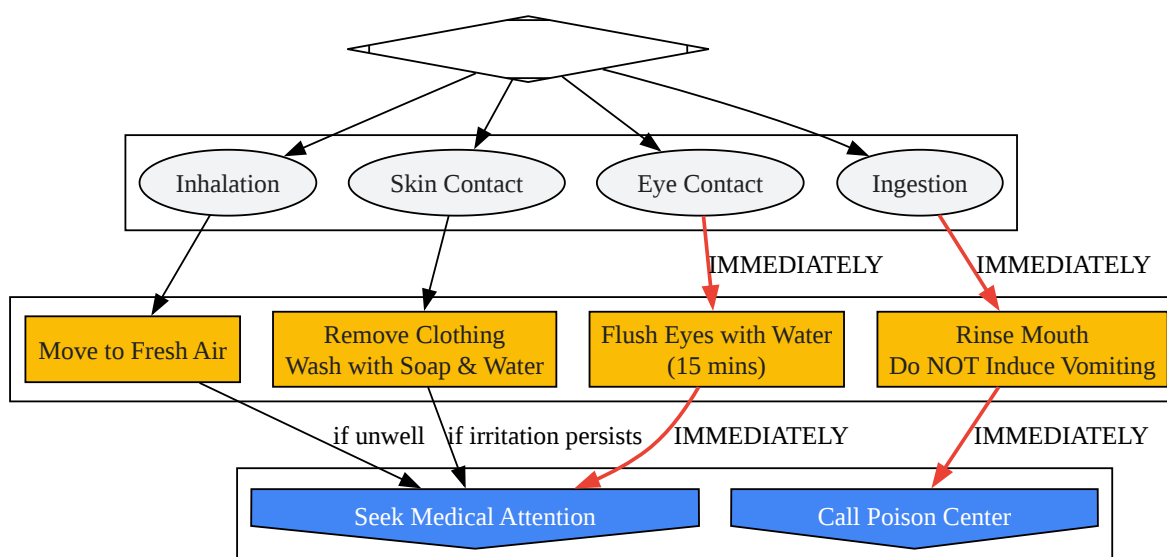
Preparedness for emergencies is non-negotiable.

Exposure Response

Immediate and correct action is vital in an exposure event.

Step-by-Step Emergency Protocol:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[4][6]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[4][6] If skin irritation or an allergic reaction occurs, seek medical advice.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[4][6] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Call a poison control center or physician immediately for treatment advice.[4][6]



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Spill Management

Accidental spills must be handled promptly and safely.

Step-by-Step Spill Cleanup Protocol:

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate & Control: Ensure the area is well-ventilated (if safe to do so) and shut off all ignition sources.[4]
- PPE: Don appropriate PPE, including respiratory protection, gloves, and eye protection.
- Containment: Carefully sweep up the spilled solid material. Avoid actions that create dust.[4] Use spark-proof tools if there is a fire hazard.[6][7]

- Collection: Place the swept-up material into a suitable, labeled container for hazardous waste disposal.^[4]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, collecting the rinsate as hazardous waste.
- Disposal: Dispose of the waste container according to institutional and local regulations.

Waste Disposal

2-Amino-5-iodo-3-nitropyridine and any materials contaminated with it must be treated as hazardous waste.

- Segregation: Do not mix this waste with other waste streams.^{[5][11]}
- Containerization: Collect waste in a clearly labeled, sealed, and chemically resistant container.^{[5][11]}
- Disposal Route: The only acceptable method of disposal is through a licensed chemical waste disposal contractor or an approved waste disposal plant.^{[3][11]} Never dispose of this chemical down the drain or in general trash.^[11]
- Empty Containers: Empty containers should be treated as hazardous waste. They can be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste. The rinsed container should then be punctured to prevent reuse before disposal.^[11]

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- To cite this document: BenchChem. [2-Amino-5-iodo-3-nitropyridine safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152466#2-amino-5-iodo-3-nitropyridine-safety-and-handling-precautions]

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